

safety and handling precautions for 3-Fluoro-5-hydroxyphenylboronic acid

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Compound of Interest

Compound Name: 3-Fluoro-5-hydroxyphenylboronic acid

Cat. No.: B591667

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An In-depth Technical Guide to the Safety and Handling of **3-Fluoro-5-hydroxyphenylboronic acid**

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes only and should not be substituted for a comprehensive Safety Data Sheet (SDS) provided by the manufacturer. While compiled with diligence, no specific SDS for **3-Fluoro-5-hydroxyphenylboronic acid** was located. Therefore, this guide incorporates data from closely related phenylboronic acid derivatives. All personnel handling this chemical must be adequately trained and should consult the manufacturer's specific safety information.

Introduction

3-Fluoro-5-hydroxyphenylboronic acid (CAS No. 871329-82-7) is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds.^[1] Its unique substitution pattern offers opportunities for creating complex molecules. However, like other boronic acids, it presents potential hazards that necessitate careful handling and adherence to strict safety protocols to ensure the well-being of laboratory personnel. This guide provides a detailed overview of the known safety information, handling precautions, and emergency procedures.

Hazard Identification and Classification

Based on data from analogous compounds, **3-Fluoro-5-hydroxyphenylboronic acid** is anticipated to be classified as follows:

- Acute Oral Toxicity: Category 4 - Harmful if swallowed.
- Skin Corrosion/Irritation: Category 2 - Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Category 2A - Causes serious eye irritation.
- Specific Target Organ Toxicity (Single Exposure): Category 3 - May cause respiratory irritation.

Signal Word: Warning

Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

Physical and Chemical Properties

Limited data is available for **3-Fluoro-5-hydroxyphenylboronic acid**. The following table summarizes the available information.

Property	Value	Source
CAS Number	871329-82-7	[1]
Molecular Formula	C ₆ H ₆ BFO ₃	[1]
Molecular Weight	155.92 g/mol	
Appearance	White to off-white solid/powder	
Melting Point	54-62 °C	
Boiling Point	380.0 ± 52.0 °C (Predicted)	
Density	1.42 g/cm ³	
Solubility	Slightly soluble in water.	

Toxicological Information

No specific toxicological studies for **3-Fluoro-5-hydroxyphenylboronic acid** have been identified. The information below is based on general data for phenylboronic acids.

Route of Exposure	Effect
Oral	Harmful if swallowed.
Inhalation	May cause respiratory tract irritation.
Skin	Causes skin irritation.
Eyes	Causes serious eye irritation.

Carcinogenicity: No components of similar products are identified as probable, possible, or confirmed human carcinogens by IARC, ACGIH, NTP, or OSHA.

Experimental Protocols: Safe Handling and Emergency Procedures

5.1. Engineering Controls

- Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible and in close proximity to the workstation.

5.2. Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles with side shields or a face shield.
- Skin Protection:
 - Wear a lab coat.
 - Use compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected before use.
- Respiratory Protection: If dust is generated, a NIOSH-approved respirator with a particulate filter is recommended.

5.3. Handling Procedures

- Avoid contact with skin, eyes, and clothing.
- Do not breathe dust.
- Wash hands thoroughly after handling.
- Keep containers tightly closed when not in use.
- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.

5.4. First Aid Measures

- If Swallowed: Call a POISON CENTER or doctor/physician if you feel unwell. Rinse mouth.

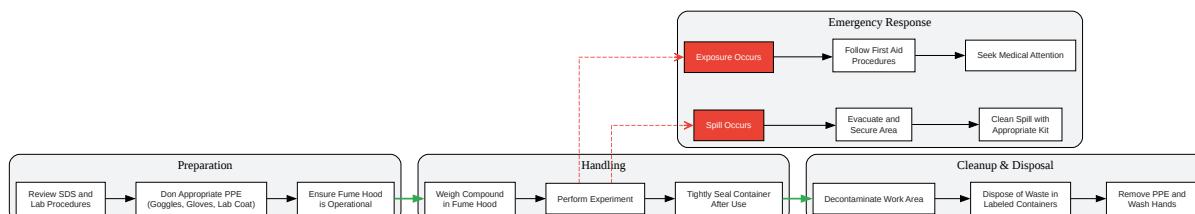
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

5.5. Spill and Disposal Procedures

- Spill:
 - Evacuate personnel from the area.
 - Wear appropriate PPE.
 - Avoid generating dust.
 - Carefully sweep up the spilled material and place it into a suitable, labeled container for disposal.
 - Clean the spill area with a damp cloth.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

Visualization of Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **3-Fluoro-5-hydroxyphenylboronic acid**.

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Caption: Workflow for the safe handling of **3-Fluoro-5-hydroxyphenylboronic acid**.

Conclusion

3-Fluoro-5-hydroxyphenylboronic acid is a compound with significant potential in research and development. However, it is crucial to handle it with the appropriate precautions due to its potential hazards. By following the guidelines outlined in this document, researchers can minimize risks and ensure a safe laboratory environment. Always prioritize safety and consult the most up-to-date information from the supplier before use.

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References

- 1. pschemicals.com [pschemicals.com]

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